

synthesis of lauryl isoquinolinium bromide

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Compound Focus: Lauryl isoquinolinium bromide

CAS No.: 93-23-2

Cat. No.: S772701

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Chemical Identity & Properties

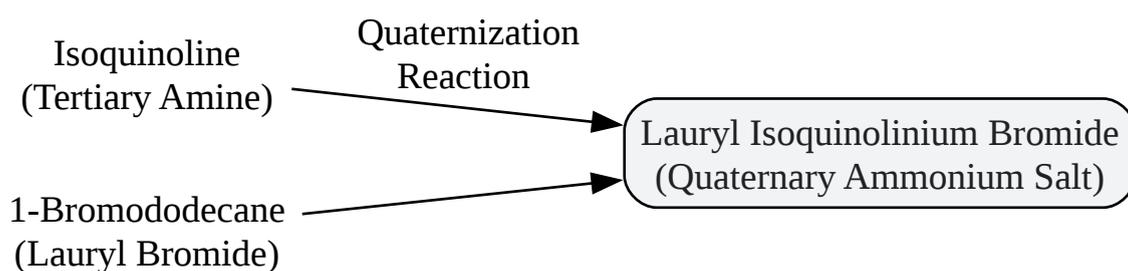
The table below summarizes the key identifiers and physical characteristics of **lauryl isoquinolinium bromide** from chemical databases [1] [2].

Property	Value
CAS Number	93-23-2 [1] [2]
Molecular Formula	C ₂₁ H ₃₂ BrN [1] [2]
Molecular Weight	378.4 g/mol [1]
IUPAC Name	2-Dodecylisoquinolin-2-ium; bromide [2]
Canonical SMILES	CCCCCCCCCCCC[N+]1=CC2=CC=CC=C2C=C1.[Br-] [2]
Synonym	2-Dodecylisoquinolinium bromide [1] [3]
Melting Point	>110 °C (decomposes) [1] [2]
Physical State	Solid [2]
Solubility	Slightly soluble in Chloroform and Methanol [1]

Synthesis Context & Potential Pathways

The exact synthetic route for **lauryl isoquinolinium bromide** is not detailed in the search results. However, its structure provides a strong clue that it is most likely produced via a **quaternization reaction**.

This is a common method for creating quaternary ammonium compounds (QAS), involving the alkylation of a tertiary amine with a suitable alkyl halide [4]. In this case, the synthesis would involve reacting **isoquinoline** (a heterocyclic amine) with **1-bromododecane** (lauryl bromide).



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This diagram illustrates the logical relationship of the proposed quaternization reaction for synthesizing **lauryl isoquinolinium bromide**.

Functional Activity & Mechanism

Lauryl isoquinolinium bromide is described in cosmetic science as a **hair growth inhibitor** [3]. Its proposed mechanism is the **selective destruction of the germinative cells within the hair follicle** [3]. This action is distinct from physical abrasion and is targeted specifically at the follicle cells responsible for hair growth.

This mechanism aligns with the biological activity of other hair growth inhibitors, which often function by **inducing apoptosis (programmed cell death)** in rapidly dividing cells, similar to the action of some anti-cancer compounds [5]. The long hydrocarbon chain (dodecyl) makes it a **cationic surfactant** [4], which likely aids its interaction with and disruption of cell membranes.

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References

1. | 93-23-2 Lauryl isoquinolinium bromide [chemicalbook.com]
2. CAS 93-23-2 Lauryl - Alfa Chemistry isoquinolinium bromide [alfa-chemistry.com]
3. | Cosmetic Ingredients Guide Lauryl Isoquinolinium Bromide [ci.guide]
4. Cationic Surfactants: Self-Assembly, Structure-Activity ... [mdpi.com]
5. Revisiting Hair Removal Solutions - The Ingredients List [theingredientslist.ca]

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